

Propargyl-PEG3-amine CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Propargyl-PEG3-amine

Cat. No.: B610231

[Get Quote](#)

Technical Data Summary for Propargyl-PEG3-amine

This document provides the Chemical Abstracts Service (CAS) number and molecular weight for **Propargyl-PEG3-amine**, a heterobifunctional PROTAC linker used in chemical biology and drug discovery. This compound contains a propargyl group and a primary amine, enabling its use in "click chemistry" and other bioconjugation techniques.

Chemical Properties

The key identifiers and properties of **Propargyl-PEG3-amine** are summarized in the table below. This information is critical for substance registration, safety data sheet (SDS) authoring, and experimental design.

Identifier	Value	References
CAS Number	932741-19-0	[1][2][3][4][5]
Molecular Weight	187.24 g/mol	
Molecular Formula	C ₉ H ₁₇ NO ₃	

Propargyl-PEG3-amine is a polyethylene glycol (PEG)-based linker. The terminal amine group can react with entities such as carboxylic acids or activated NHS esters, while the propargyl

group allows for copper-catalyzed azide-alkyne cycloaddition (CuAAC) reactions with molecules containing azide groups. This dual functionality makes it a versatile tool for synthesizing more complex molecules, including Proteolysis Targeting Chimeras (PROTACs).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. precisepeg.com [precisepeg.com]
- 3. Propargyl-PEG3-amine, 932741-19-0 | BroadPharm [broadpharm.com]
- 4. peg.bocsci.com [peg.bocsci.com]
- 5. Propargyl-PEG3-amine - 浙江瑞奥生物科技有限公司 [ruiabio.com]
- To cite this document: BenchChem. [Propargyl-PEG3-amine CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b610231#propargyl-peg3-amine-cas-number-and-molecular-weight\]](https://www.benchchem.com/product/b610231#propargyl-peg3-amine-cas-number-and-molecular-weight)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com